Technical Support Center: Commercial Ouabain Preparations

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Compound of Interest

Compound Name: *Vavain*

Cat. No.: *B1245859*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with commercial preparations of ouabain.

Part 1: Frequently Asked Questions (FAQs)

Q1: What is ouabain and what are its common forms in commercial preparations?

A1: Ouabain (also known as g-strophanthin) is a cardiac glycoside that functions as a potent inhibitor of the Na+/K+-ATPase (sodium-potassium pump). It is a steroid derivative with a lactone ring and a sugar moiety. Commercially, it is often supplied as ouabain octahydrate, meaning each molecule of ouabain is associated with eight molecules of water. This hydration can vary between batches and should be accounted for when preparing solutions of a specific molarity.[1][2]

Q2: What level of purity should I expect from commercial ouabain?

A2: Most reputable suppliers provide ouabain with a purity of ≥95% as determined by High-Performance Liquid Chromatography (HPLC).[1][2] Some vendors may offer higher purity grades (e.g., >97% or ≥98%).[3] It is crucial to obtain the batch-specific Certificate of Analysis

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(CoA) from the supplier, which will provide the exact purity value for the lot you have purchased.

Q3: How should I prepare and store ouabain stock solutions?

A3: Ouabain is soluble in hot water, ethanol, and DMSO.[1] For long-term storage, it is recommended to prepare concentrated stock solutions in DMSO, aliquot them into single-use volumes, and store them at -20°C. Stock solutions in DMSO are generally stable for several months at -20°C. Aqueous solutions are less stable and should be prepared fresh. Of note, aqueous solutions of ouabain stored in borosilicate glass vials can form ouabain-borate complexes; therefore, storage in plastic vials is recommended.[4]

Q4: What are the known variabilities in commercial ouabain that could affect my experiments?

A4: The primary sources of variability include:

- Purity: While typically high, batch-to-batch purity can fluctuate. Impurities are often structurally related cardiac glycosides from the plant source material.[4]
- Hydration State: The amount of water complexed with the ouabain molecule (e.g., octahydrate) can vary. This affects the formula weight and must be considered for accurate molar concentration calculations.[5] Always use the molecular weight provided on the batch-specific CoA.
- Contaminants: Aside from related glycosides, trace amounts of residual solvents from the purification process may be present.
- Degradation: Improper storage, such as exposure to light or non-neutral pH, can lead to degradation of the compound.[6]

Part 2: Troubleshooting Guide

Issue 1: Inconsistent or unexpected results between different batches of ouabain.

- Question: I'm using a new lot of ouabain from the same supplier, and my experimental results (e.g., IC50, signaling response) are different from my previous experiments. What could be the cause?

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- Answer: This is a common issue and can often be traced back to batch-to-batch variability.
  - Solution 1: Verify Concentration. The hydration state and purity of the new batch may be different. Recalculate the concentration of your stock solution using the molecular weight and purity values from the new, batch-specific Certificate of Analysis.
  - Solution 2: Perform a Functional Assay. The biological activity of the new lot may differ. It is best practice to perform a functional validation assay, such as a Na+/K+-ATPase inhibition assay, to determine the IC50 of the new batch and compare it to the previous one.
  - Solution 3: Analytical Chemistry. If significant discrepancies persist, consider an analytical chemistry approach. HPLC can be used to compare the purity profile of the new batch to the old one.

Issue 2: My ouabain solution appears colored or has precipitates.

- Question: I dissolved my ouabain powder, and the resulting solution is slightly yellow and/or contains visible particles. Is it still usable?
- Answer: A freshly prepared ouabain solution should be clear and colorless.
  - Troubleshooting:
    - Check the Solvent: Ensure the solvent (e.g., DMSO) is of high purity and has not degraded.
    - Assess Solubility: You may be exceeding the solubility limit. Try warming the solution gently (for water-based solutions) or using sonication to aid dissolution.[1]
    - Inspect for Contamination: The coloration or precipitate could indicate contamination of the ouabain powder or the solvent, or degradation of the ouabain itself.
  - Recommendation: Do not use a solution that is colored or contains precipitates, as this indicates a potential quality issue. If the problem persists with fresh, high-quality solvent, contact the supplier's technical support with the batch number.

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Issue 3: Cells are showing a biphasic or unexpected dose-response.

- Question: I'm observing a strange dose-response curve where low concentrations of ouabain stimulate a process that higher concentrations inhibit. Is this expected?
- Answer: Yes, this can be an expected biological response. Ouabain's effects are complex and not limited to complete inhibition of the Na+/K+-ATPase.
  - Signaling vs. Pumping Inhibition: At very low concentrations, ouabain can activate signal transduction cascades by binding to a sub-population of Na+/K+-ATPase pumps without significantly altering intracellular ion concentrations.[7] This can lead to effects like cell proliferation. At higher concentrations, the widespread inhibition of the pump's ion-translocating function becomes dominant, leading to increased intracellular sodium and calcium, and often cytotoxicity.
  - Recommendation: When designing your experiments, consider a wide range of concentrations to fully characterize the dose-response. Be aware that the "signaling" effects often occur in the picomolar to low nanomolar range, while significant ion pump inhibition typically requires higher nanomolar to micromolar concentrations, depending on the cell type and Na+/K+-ATPase isoform.

Part 3: Data Presentation

Table 1: Comparison of Purity and Forms of Commercial Ouabain

Supplier	Product Name	Purity Specification	Form
Sigma-Aldrich	Ouabain octahydrate	≥95% (HPLC)	Powder
Tocris Bioscience	Ouabain	≥95% (HPLC)	Crystalline solid
Cayman Chemical	Ouabain (hydrate)	≥98%	A solid
Abcam	Ouabain octahydrate	>97%	Solid
Thermo Fisher	Ouabain octahydrate	98%	White solid

Note: Purity is batch-dependent. Always refer to the Certificate of Analysis for the specific lot.

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Table 2: Reported IC50 Values for Ouabain

Target	Cell Type / System	IC50 / Ki	Reference
Na+/K+-ATPase (α1β1)	-	97 nM (IC50)	Cayman Chemical
Na+/K+-ATPase (α2β1)	-	90 nM (IC50)	Cayman Chemical
Na+/K+-ATPase	-	30 µM (Ki)	Abcam
MERS-CoV Activity	Vero Cells	0.08 µM (IC50)	Tocris Bioscience
Cell Viability	HaCaT keratinocytes	233 nM (IC50)	[8]

Part 4: Experimental Protocols

Protocol 1: Purity Assessment by HPLC

This protocol provides a general method for assessing the purity of a ouabain preparation. It should be adapted and validated for specific equipment.

- Preparation of Mobile Phase:
  - Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in HPLC-grade water.
  - Mobile Phase B: 0.1% TFA in acetonitrile.
- Sample Preparation:
  - Prepare a 1 mg/mL stock solution of ouabain in methanol.
  - Dilute the stock solution with Mobile Phase A to a final concentration of 50 µg/mL.
- HPLC Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
  - Flow Rate: 1.0 mL/min.

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- Detection: UV at 220 nm.
- Injection Volume: 20 µL.
- Gradient:
  - 0-5 min: 10% B
  - 5-25 min: 10% to 90% B (linear gradient)
  - 25-30 min: 90% B
  - 30-35 min: 90% to 10% B (return to initial)
  - 35-40 min: 10% B (equilibration)

- Data Analysis:
  - Integrate the peak areas of all detected peaks.
  - Calculate the purity of ouabain as: (Area of Ouabain Peak / Total Area of All Peaks) * 100%.

Protocol 2: Quantification by LC-MS/MS

This protocol is for the sensitive quantification of ouabain in a solution, for example, to verify the concentration of a stock solution.

- Sample Preparation:
  - Perform a serial dilution of a certified ouabain standard in 50:50 acetonitrile:water to create a calibration curve (e.g., 1 ng/mL to 1000 ng/mL).
  - Dilute the unknown ouabain sample to fall within the range of the calibration curve.

- LC-MS/MS Conditions:
  - LC Column: C18 UPLC column (e.g., 2.1 x 100 mm, 1.7 µm).

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- Mobile Phase A: 10 mM Ammonium Bicarbonate in water, pH 9.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient: A suitable gradient to separate ouabain from any contaminants (e.g., 5% B to 95% B over 5 minutes).
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions: Monitor for specific precursor -> product ion transitions for ouabain (e.g., m/z 585.3 -> 439.3). These should be optimized for the specific instrument.

- Data Analysis:
  - Generate a standard curve by plotting the peak area of the ouabain standard against its concentration.
  - Determine the concentration of the unknown sample by interpolating its peak area on the standard curve.

Protocol 3: Functional Validation by Na+/K+-ATPase Activity Assay

This colorimetric assay measures the amount of inorganic phosphate (Pi) released by the hydrolysis of ATP, which is inhibited by ouabain.

- Reagents:
  - Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, 20 mM KCl, 5 mM MgCl2, pH 7.4.
  - Enzyme Source: Microsomal preparation from a tissue rich in Na+/K+-ATPase (e.g., rat brain or kidney) or a purified enzyme preparation.
  - Substrate: 5 mM ATP solution.

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- Inhibitor: 10 mM Ouabain stock solution.
- Phosphate Detection Reagent: (e.g., Malachite Green-based reagent).

- Procedure:
  - Prepare reactions in a 96-well plate. For each sample, prepare two reactions: one with and one without a high concentration of ouabain.
  - Total ATPase Activity Well: Add 50 µL of Assay Buffer, 10 µL of enzyme preparation, and 30 µL of water.
  - Ouabain-Insensitive Activity Well: Add 50 µL of Assay Buffer, 10 µL of enzyme preparation, and 30 µL of ouabain solution for a final concentration of 1-2 mM.
  - Pre-incubate the plate at 37°C for 10 minutes.
  - Initiate the reaction by adding 10 µL of 5 mM ATP to all wells.
  - Incubate at 37°C for 20-30 minutes.
  - Stop the reaction and measure the released phosphate by adding 150 µL of the phosphate detection reagent.
  - Read the absorbance at the appropriate wavelength (e.g., 620 nm for Malachite Green).
- Data Analysis:
  - Create a standard curve using known concentrations of phosphate.
  - Convert absorbance readings to the amount of phosphate produced.
  - Calculate the Na+/K+-ATPase activity: (Total ATPase Activity) - (Ouabain-Insensitive Activity).
  - To determine the IC50 of a new ouabain batch, perform the assay with a range of ouabain concentrations and plot the percent inhibition versus the log of the ouabain concentration.

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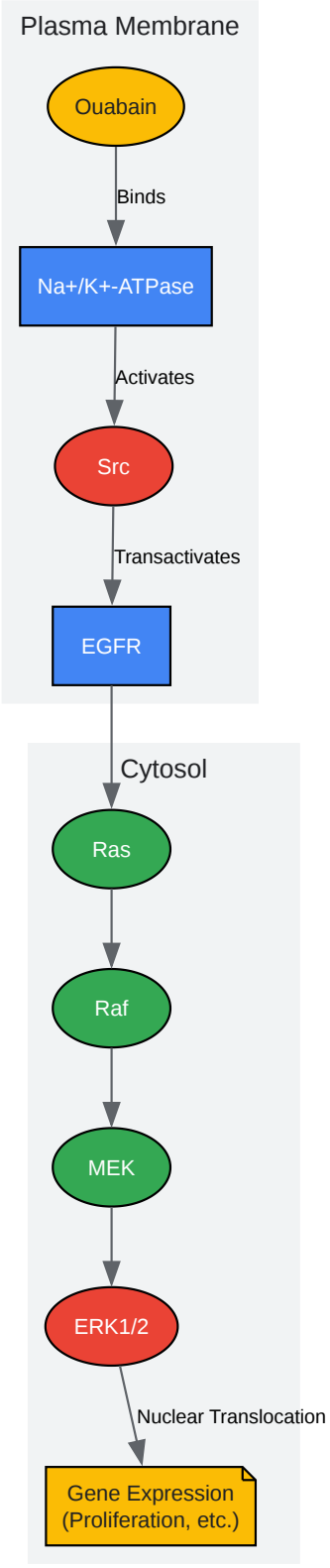
Part 5: Mandatory Visualizations (Graphviz)



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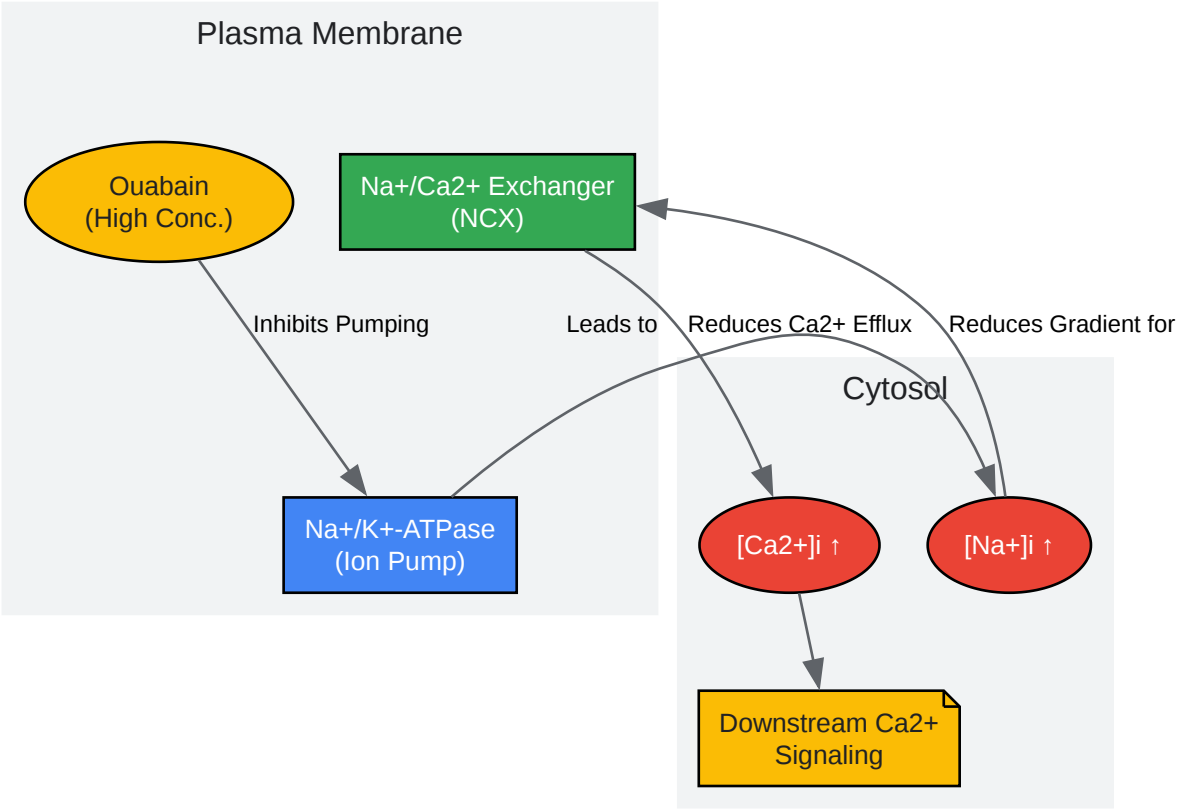
Caption: Ouabain-induced signal transduction pathway via Na+/K+-ATPase.



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Caption: Ouabain's effect on intracellular calcium via ion pump inhibition.

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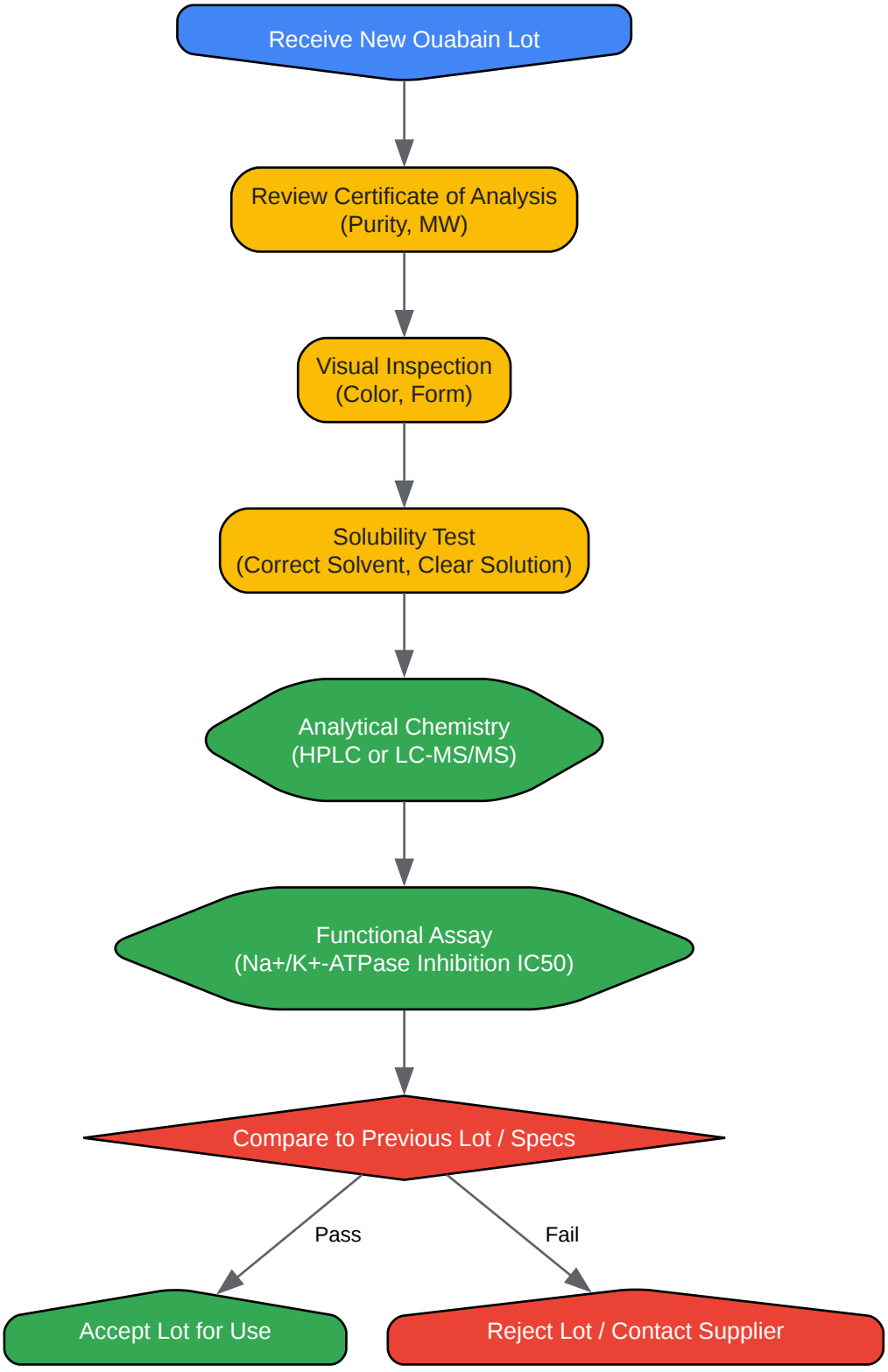

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Caption: Quality control workflow for new commercial ouabain preparations.

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